

Ditalimfos compatibility with other agricultural chemicals

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Compound of Interest

Compound Name: Ditalimfos

Cat. No.: B1670779

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Technical Support Center: Ditalimfos Compatibility

Disclaimer: **Ditalimfos** is an organophosphate fungicide with limited current registration and use in many regions. The following information is for research and development purposes only and is based on general principles of agrochemical compatibility. Always conduct small-scale compatibility tests before any large-scale application.

Frequently Asked Questions (FAQs)

Q1: What is **ditalimfos** and what is its primary mode of action?

Ditalimfos is an organophosphate fungicide. Its mode of action, like other organophosphates, involves the inhibition of acetylcholinesterase (AChE), an essential enzyme in the nervous system of target organisms. For research purposes, it's crucial to understand that this mode of action can sometimes lead to unintended interactions with other chemicals that affect neurological pathways or metabolic processes.

Q2: Where can I find a specific tank-mix compatibility chart for **ditalimfos**?

Due to the limited current use of **ditalimfos**, a comprehensive and officially maintained tank-mix compatibility chart is not readily available. Compatibility of **ditalimfos** with other agricultural

chemicals should be determined on a case-by-case basis through established testing protocols, such as a jar test, before experimental application.

Q3: What are the general types of incompatibility I might encounter?

There are two primary types of incompatibility:

- **Physical Incompatibility:** This occurs when the products in a mixture do not stay uniformly dispersed. Signs include the formation of precipitates, flakes, gels, or separation into layers. This can lead to clogged equipment and uneven application.
- **Chemical Incompatibility:** This involves a chemical reaction between the active ingredients or other components of the mixed products. This can lead to the degradation of one or more active ingredients, reducing efficacy, or the formation of new compounds that may be phytotoxic to the target crop.

Q4: Are there known chemical classes that are generally incompatible with organophosphates like **ditalimfos**?

While specific data for **ditalimfos** is limited, general principles for organophosphates suggest potential incompatibilities with:

- **Strongly Alkaline or Acidic Materials:** **Ditalimfos**, like many organophosphates, can degrade under alkaline conditions (high pH). Mixing with alkaline materials such as lime sulfur or Bordeaux mixture can lead to rapid degradation and loss of efficacy. The pH of the water used for mixing is also a critical factor.^[1]
- **Certain Micronutrients:** Some chelated or non-chelated micronutrients can interact with organophosphates.
- **Other Pesticides:** The simultaneous application of multiple pesticides can sometimes lead to synergistic or antagonistic effects.^[2] For instance, some combinations might increase the risk of phytotoxicity.

Troubleshooting Guide

Issue Observed	Potential Cause	Troubleshooting Steps
Phytotoxicity (e.g., leaf burn, stunting, discoloration)	<ul style="list-style-type: none">- Chemical interaction between ditalimfos and a mix partner creating a phytotoxic compound.- Increased uptake of one or more chemicals leading to toxic levels in the plant.- Application at a sensitive crop stage.	<ol style="list-style-type: none">1. Immediately discontinue the use of the mixture.2. Review the application rates and crop stage recommendations for all products.3. Conduct a jar test to check for visual signs of incompatibility.4. Perform a small-scale phytotoxicity test on a few plants before treating a larger area.
Reduced Efficacy	<ul style="list-style-type: none">- Chemical degradation of ditalimfos or the partner chemical due to pH or other chemical reactions.- Physical incompatibility leading to poor coverage.- Antagonistic interaction where one chemical reduces the effectiveness of the other.^[2]	<ol style="list-style-type: none">1. Check the pH of the spray solution; adjust if necessary using a buffering agent.2. Perform a jar test to ensure physical compatibility.3. Review scientific literature for known antagonisms between the chemical classes of the mixed products.4. Consider sequential applications instead of a tank mix.
Clogged Sprayer Nozzles	<ul style="list-style-type: none">- Physical incompatibility leading to the formation of precipitates or gels.	<ol style="list-style-type: none">1. Do not spray the mixture.2. Safely dispose of the tank mix according to local regulations.3. Thoroughly clean the sprayer, including nozzles and filters.4. Always perform a jar test before mixing in the main tank.

Experimental Protocols

Jar Test for Physical Compatibility

This test is a crucial first step to visually assess the physical compatibility of a proposed tank mix.

Materials:

- A clean, clear glass jar with a lid (quart or liter size is ideal)
- Water (from the same source as will be used for the actual application)
- Pipettes or measuring spoons for each chemical
- The agricultural chemicals to be tested (in the correct proportions for the final application)

Methodology:

- Fill the jar halfway with the water.
- Add any adjuvants or compatibility agents first and mix.
- Add the different chemicals one at a time, in the proper mixing order (generally, wettable powders and dry flowables first, followed by liquids and emulsifiable concentrates). Agitate the solution by closing the lid and inverting the jar 10-15 times after each addition.
- After adding all components, fill the jar to the three-quarters mark with water and agitate again.
- Let the jar sit for 15-30 minutes and observe for any signs of incompatibility such as:
 - Precipitation: Formation of solid particles that settle at the bottom.
 - Flocculation: Formation of flakes or clumps.
 - Gel Formation: Thickening of the solution.
 - Separation: The mixture separates into distinct layers.
- If any of these signs appear, the mixture is physically incompatible.

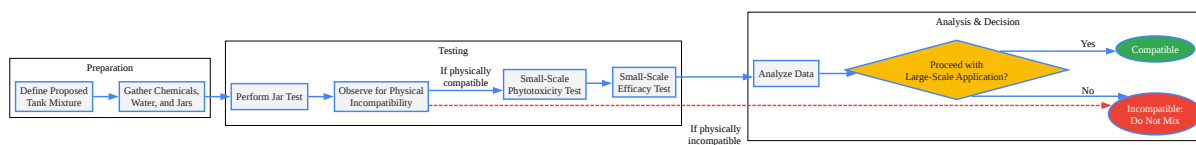
Data Presentation

Table 1: Hypothetical Phytotoxicity Assessment of **Ditalimfos** in Combination with Other Agrochemicals on a Model Plant Species

Treatment	Application Rate (Ditalimfos)	Application Rate (Partner)	Phytotoxicity Rating (0-5)*	Efficacy (% Pest Control)
Ditalimfos	1 L/ha	N/A	0.5	85%
Fungicide X	N/A	0.5 kg/ha	0.2	90%
Ditalimfos + Fungicide X	1 L/ha + 0.5 kg/ha	0.5 kg/ha	2.5	70%
Insecticide Y	N/A	1.5 L/ha	0.3	92%
Ditalimfos + Insecticide Y	1 L/ha + 1.5 L/ha	1.5 L/ha	0.6	88%
Herbicide Z	N/A	2 L/ha	1.0	N/A
Ditalimfos + Herbicide Z	1 L/ha + 2 L/ha	2 L/ha	4.0	80%

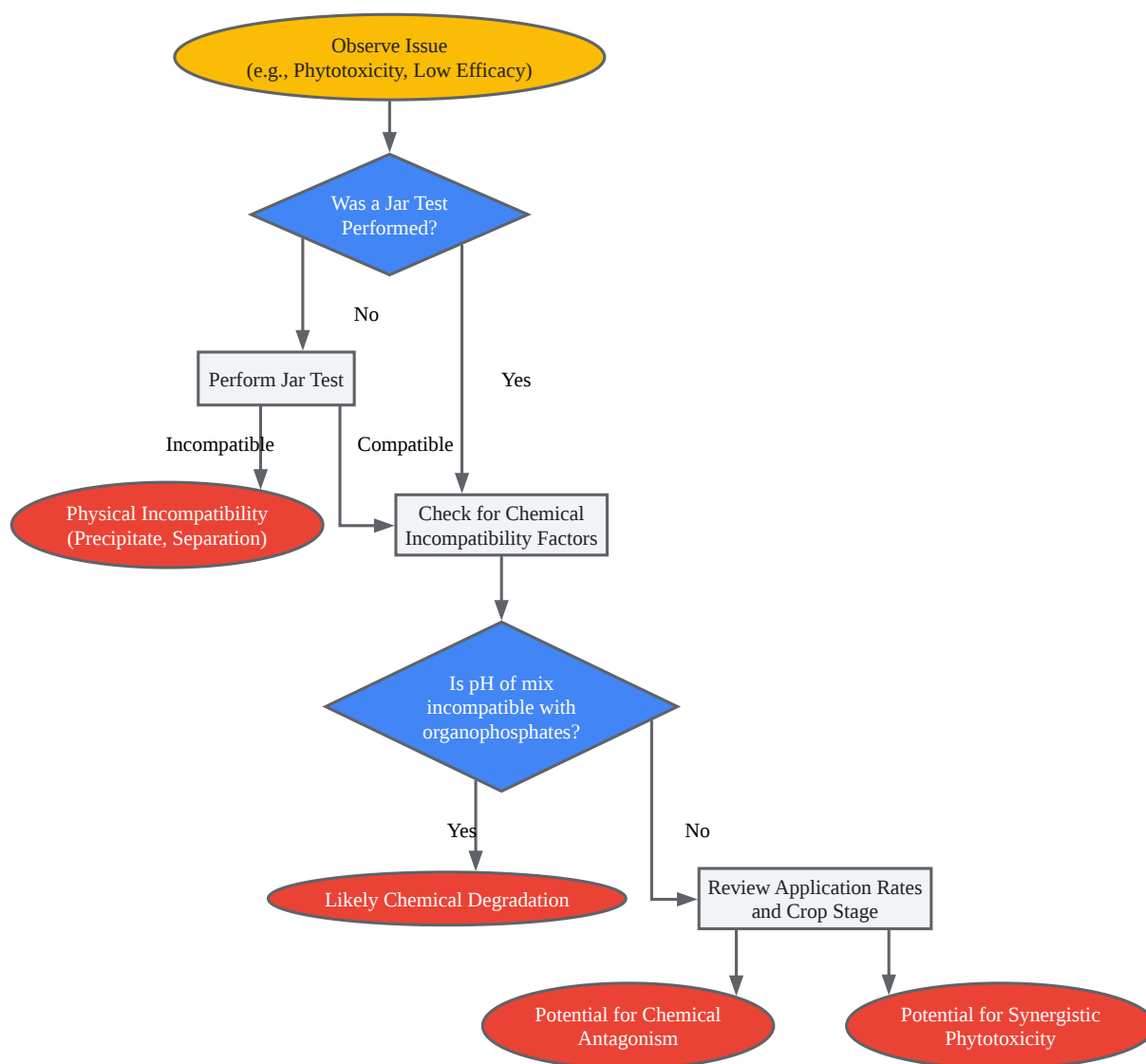
*Phytotoxicity Rating: 0 = no damage, 1 = slight discoloration, 2 = moderate discoloration/slight stunting, 3 = severe discoloration/moderate stunting, 4 = severe stunting/leaf burn, 5 = plant death.

Visualizations



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Caption: Workflow for assessing agrochemical compatibility.



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Caption: Troubleshooting logic for mixture issues.

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References

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- 2. eagri.org [eagri.org]
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